

# Essential Safety and Logistical Information for Handling Levomefolate-13C5 (calcium)

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## Compound of Interest

Compound Name: Levomefolate-13C5 (calcium)

Cat. No.: B15144072

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **Levomefolate-13C5 (calcium)**, including personal protective equipment (PPE), operational plans for handling and storage, and disposal procedures.

## Hazard Identification and Classification

Levomefolate calcium is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[1][2][3]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[1][2][3]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[1][2][3]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3): May cause respiratory irritation.[1][2][3]

The GHS pictograms associated with these hazards is the GHS07 exclamation mark. The signal word is "Warning".[3]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment should be worn when handling **Levomefolate-13C5 (calcium)**.

PPE Category	Item	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles	Must meet ANSI Z87.1 standards. A face shield should be worn over safety glasses if there is a splash hazard.[4]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable for incidental contact. Change gloves frequently and immediately after contact with the substance.[4][5]
Body Protection	Laboratory coat	A full-length lab coat, worn closed with sleeves rolled down, is required.[5][6]
Respiratory Protection	Not typically required with adequate ventilation	Use in a well-ventilated area or a chemical fume hood to avoid dust inhalation. If ventilation is insufficient, a respirator may be necessary.[1][5]

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[1][7]
- Hygiene: Do not eat, drink, or smoke in areas where chemicals are handled.[8][9] Wash hands thoroughly after handling, even if gloves were worn.[8][10]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[1][7] Keep the container locked up.[1][11] Recommended storage for the solid product is at room

temperature for short-term shipping and -20°C or -80°C for long-term storage, depending on the solvent if in solution.[1]

#### Spill and Emergency Procedures:

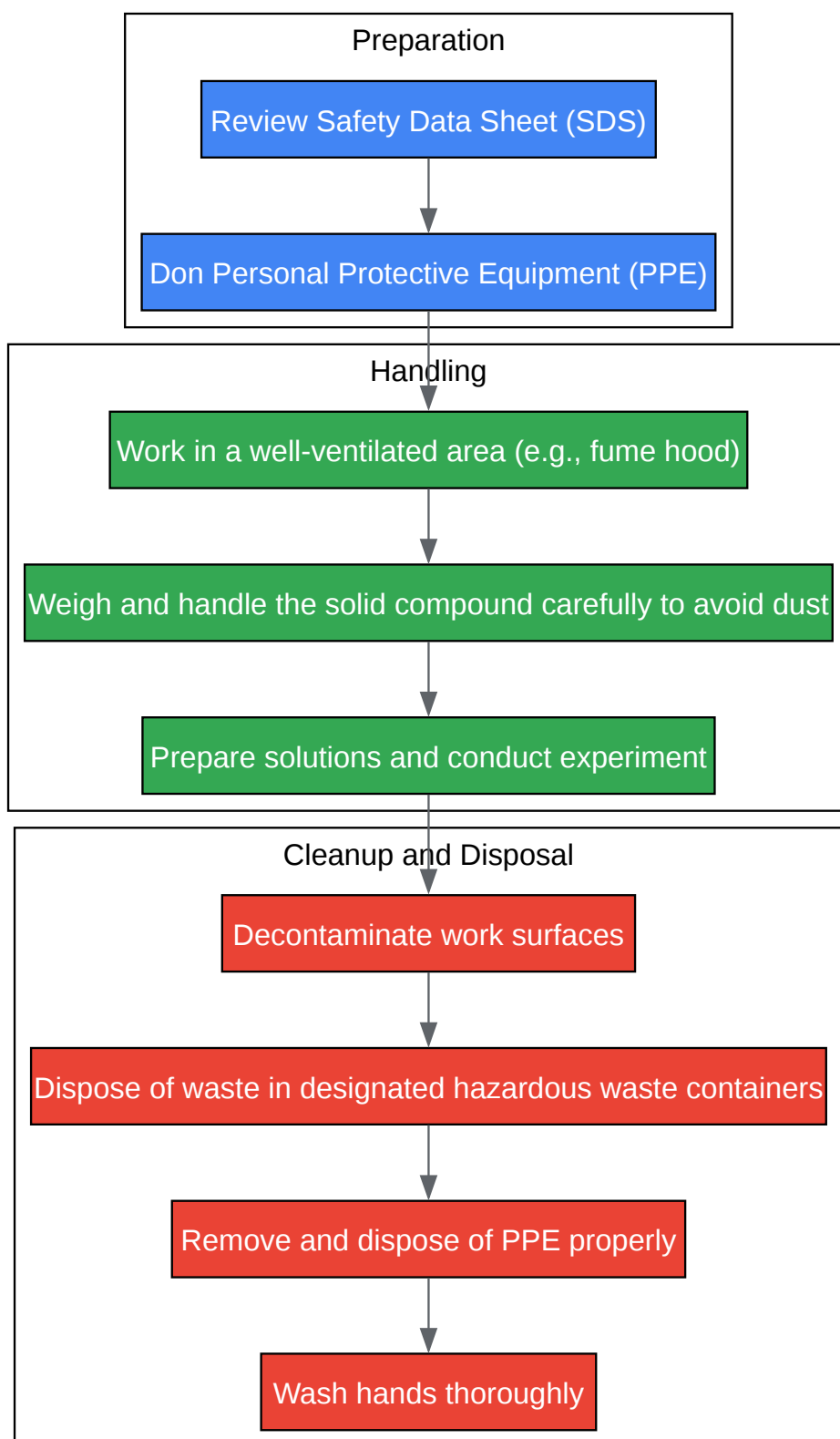
- Spill Cleanup: In case of a spill, evacuate the area.[2] Wear full PPE, including respiratory protection if necessary.[1] Absorb spills with an inert material and place in a suitable container for disposal.[1][2] Avoid generating dust.
- First Aid:
  - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[2][11]
  - In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][2] Remove contaminated clothing.
  - In Case of Eye Contact: Rinse cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do. Continue rinsing.
  - If Swallowed: Rinse mouth with water.[2][11] Do NOT induce vomiting. Get medical attention.[11]

#### Disposal:

Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.[1] Do not allow the product to enter drains.[2]

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for safely handling **Levomefolate-13C5 (calcium)** in a laboratory setting.



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Figure 1. A workflow diagram illustrating the key steps for the safe handling of **Levomefolate-13C5 (calcium)** from preparation to disposal.

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